

Essential Safety and Operational Guide for Handling 2-Hydroxyheptanal

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Compound of Interest

Compound Name: **2-Hydroxyheptanal**

Cat. No.: **B095475**

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This guide provides critical safety and logistical information for the proper handling and disposal of **2-Hydroxyheptanal** (CAS No. 17046-02-5). The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals by minimizing exposure risks and ensuring compliant waste management.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **2-Hydroxyheptanal** is provided below. Understanding these properties is essential for safe handling and storage.

Property	Value
Molecular Formula	C ₇ H ₁₄ O ₂ [1] [2] [3]
Molecular Weight	130.18 g/mol [1] [3] [4]
Boiling Point	185.7°C at 760 mmHg [4]
Density	0.934 g/cm ³ [4]
Flash Point	70.9°C [4]
Vapor Pressure	0.194 mmHg at 25°C [4]
CAS Number	17046-02-5 [1] [4] [5]

Operational Plan: Step-by-Step Handling Procedures

Adherence to the following step-by-step procedures is mandatory to ensure a safe laboratory environment when working with **2-Hydroxyheptanal**.

Engineering Controls and Personal Protective Equipment (PPE)

Proper selection and use of PPE are the first line of defense against chemical exposure. The required level of protection depends on the specific handling task and the potential for exposure.

- Ventilation: All handling of open containers must be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[6]
- Eye and Face Protection: Chemical safety goggles are required at a minimum.[6] When there is a risk of splashes, a face shield should be worn in addition to goggles.[6][7]
- Skin and Body Protection:
 - A laboratory coat or a disposable, fluid-resistant gown must be worn.[6] Gowns should be long-sleeved with tight-fitting cuffs.[8]
 - Wear two pairs of chemical-resistant gloves (e.g., nitrile or neoprene).[6] The inner glove should be tucked under the gown cuff, and the outer glove should be worn over the cuff.[8] Gloves should be changed every 30 minutes or immediately if contaminated or torn.[9]
- Respiratory Protection: For most procedures within a fume hood, respiratory protection may not be necessary. However, if there is a risk of generating aerosols or in the event of a large spill or poor ventilation, an N95 respirator or higher should be used.[6] For emergency situations, a self-contained breathing apparatus (SCBA) is required.[6]

Receiving and Storage

- Inspection: Upon receipt, inspect containers for any signs of damage or leakage.

- Storage: Store **2-Hydroxyheptanal** in a cool, dry, and well-ventilated area away from sources of ignition.[6][10] Keep containers tightly sealed when not in use.[6][11]

Handling the Chemical

- Work Area: Designate a specific area for handling **2-Hydroxyheptanal**.
- Preventing Exposure: Avoid all direct contact with skin and eyes.[6] Do not smoke, eat, or drink in the handling area.[8]
- Tools: Use non-sparking tools to prevent ignition, as the substance may be a flammable liquid.[6][12]
- Hygiene: Wash hands thoroughly with soap and water after handling the chemical, before breaks, and at the end of the workday.[6]

Spill Response

- Evacuation: In the event of a spill, immediately evacuate all non-essential personnel from the area.[6]
- Ignition Sources: Remove all sources of ignition.[6]
- Small Spills: For small spills, absorb the liquid with an inert material such as vermiculite, sand, or a chemical spill kit.[6] Collect the absorbed material into a suitable, sealed, and properly labeled container for disposal.[6]
- Large Spills: For large spills, contact your institution's Environmental Health and Safety (EHS) department immediately.
- Decontamination: After the spill has been cleaned up, wash the spill area with soap and water.[6]

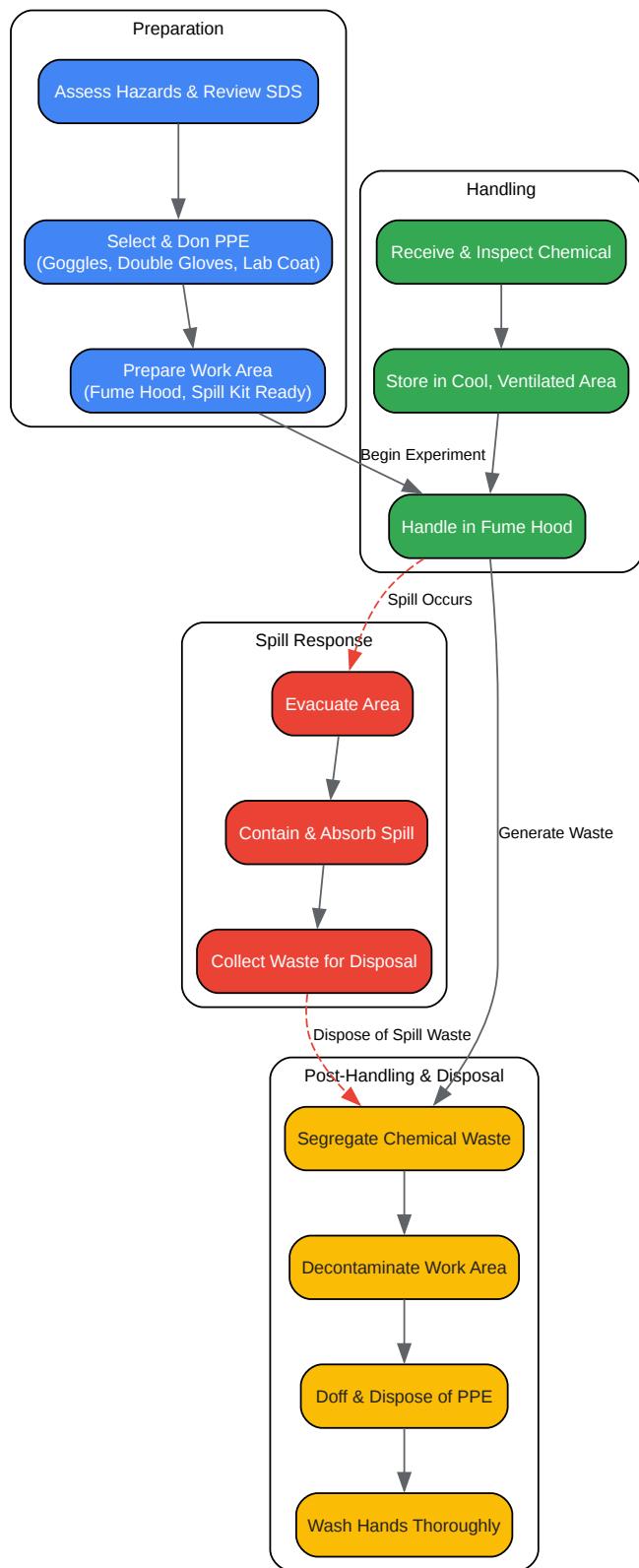
Disposal Plan

All waste materials, including contaminated PPE, spill cleanup materials, and residual chemicals, must be disposed of in accordance with local, state, and federal regulations.[6]

- Waste Collection: Collect all chemical waste in a designated, properly labeled, and sealed container.[6][13] Do not mix with other waste streams unless compatibility is confirmed.[13]
- Prohibited Disposal: Do not dispose of **2-Hydroxyheptanal** down the drain.[6]
- Container Disposal: Empty containers may retain product residue and should be triple-rinsed with a suitable solvent.[14] The rinsate must be collected and disposed of as hazardous waste.[14][15]
- Consult EHS: For specific disposal instructions and to arrange for waste pickup, consult your institution's EHS department.

Workflow for Handling **2-Hydroxyheptanal**

The following diagram outlines the standard operating procedure for the safe handling and disposal of **2-Hydroxyheptanal**.



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Caption: Workflow for Safe Handling of **2-Hydroxyheptanal**.

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